

Essential Safety and Handling of Nekl (Sodium Butyl Naphthalene Sulfonate)

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Compound of Interest

Compound Name: *Nekl*

Cat. No.: *B083116*

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This document provides critical safety protocols and logistical information for the handling and disposal of **Nekl**, a trade name for sodium butyl naphthalene sulfonate. The following procedures are designed to ensure the safety of all personnel working with this chemical.

Quantitative Safety Data

The following table summarizes the key safety and physical properties of **Nekl**.

Property	Value	Source
Chemical Name	Sodium butyl naphthalene sulfonate	[1]
CAS Number	25638-17-9, 12653-75-7	[1][2]
Molecular Formula	C ₁₄ H ₁₅ NaO ₃ S	[3]
Appearance	Light white powder	[1]
Hazards	Causes skin irritation. Causes serious eye irritation. Harmful if swallowed. May cause an allergic skin reaction. Suspected of causing cancer. Causes damage to organs through prolonged or repeated exposure if inhaled.	[4][5][6][7]

Experimental and Handling Protocols

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure to **Nekal**. The following equipment is mandatory when handling this substance.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use.[4][8]
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn. [4]
- **Respiratory Protection:** If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.[9]
- **Protective Clothing:** A lab coat or other protective clothing should be worn to prevent skin contact.[4]

Handling and Storage Procedures

Adherence to proper handling and storage procedures is crucial for maintaining a safe laboratory environment.

- Ventilation: Always handle **Nekal** in a well-ventilated area, preferably within a chemical fume hood.
- Avoiding Contact: Avoid direct contact with skin, eyes, and clothing. Do not breathe dust.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where **Nekal** is handled or stored.[\[4\]](#)[\[5\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong acids and combustible materials.[\[10\]](#)

Disposal Plan

All waste containing **Nekal** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

- Waste Collection: Collect all **Nekal** waste, including contaminated PPE, in a designated and properly labeled hazardous waste container.
- Disposal: Dispose of the waste through an approved hazardous waste disposal company. Do not dispose of **Nekal** down the drain or in the regular trash.[\[4\]](#)[\[5\]](#)

Emergency Procedures

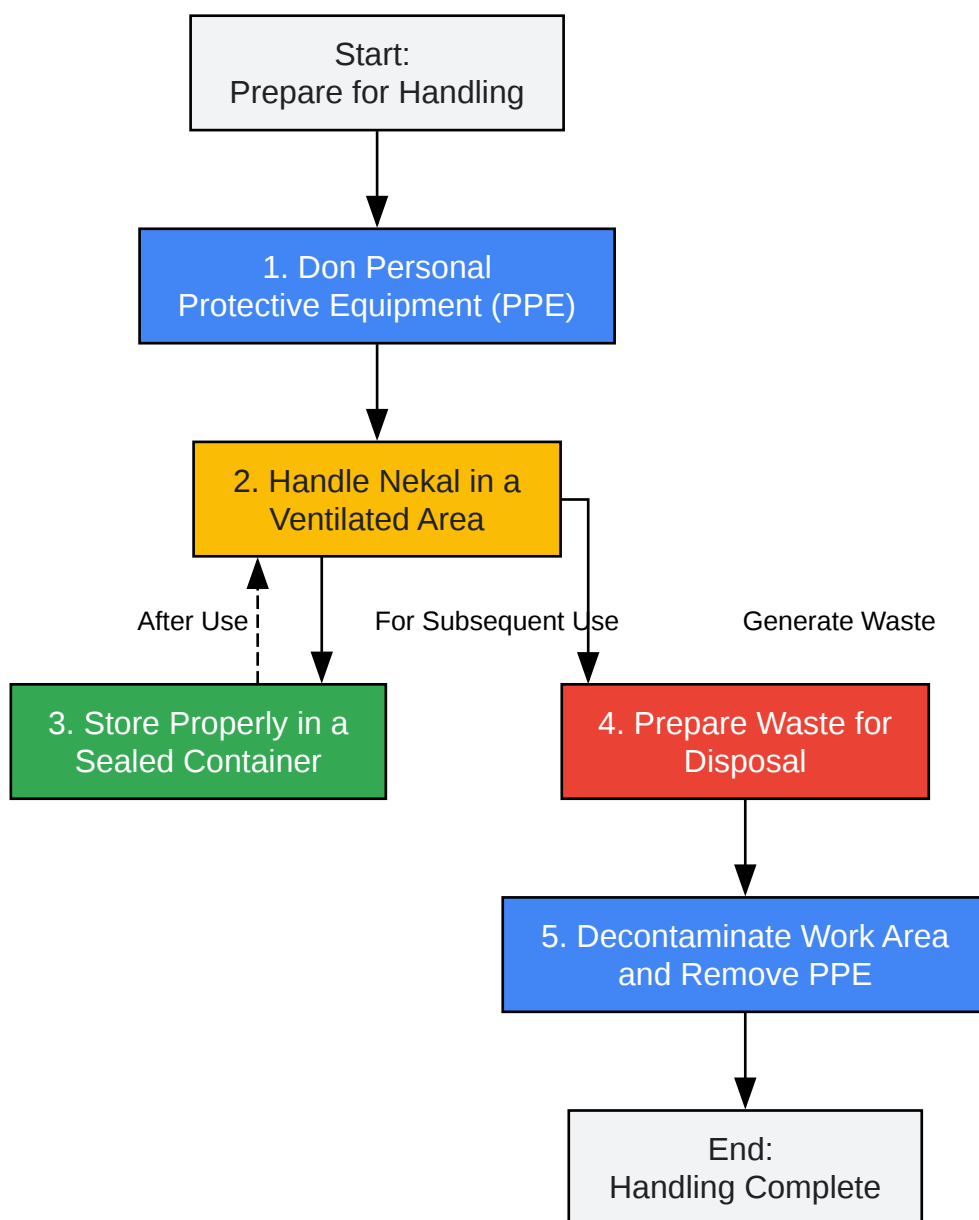
In the event of an exposure or spill, follow these procedures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[6\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation or a rash occurs, seek medical attention.[\[5\]](#)[\[6\]](#)

- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)
- Spill: For small spills, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal. For large spills, evacuate the area and contact environmental health and safety personnel.

Workflow for Safe Handling of Nekal

The following diagram illustrates the logical workflow for the safe handling of **Nekal** from preparation to disposal.



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Caption: Logical workflow for the safe handling of **Nekal**.

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